

Application Note and Protocol: Sample Preparation for EBSD Analysis of IN738

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cvs 738
CAS No.: 151275-15-9
Cat. No.: B1669350

[Get Quote](#)

Abstract

This document provides a detailed protocol for the metallographic preparation of the nickel-based superalloy IN738 for Electron Backscatter Diffraction (EBSD) analysis. Achieving a high-quality, deformation-free surface is critical for obtaining sharp Kikuchi patterns and reliable crystallographic data.^{[1][2]} This protocol outlines a systematic approach encompassing sectioning, mounting, grinding, mechanical polishing, and final polishing stages. Alternative and supplementary methods, including vibratory polishing and electropolishing, are also discussed to address the challenges associated with preparing this high-strength, multi-phase alloy.

Introduction

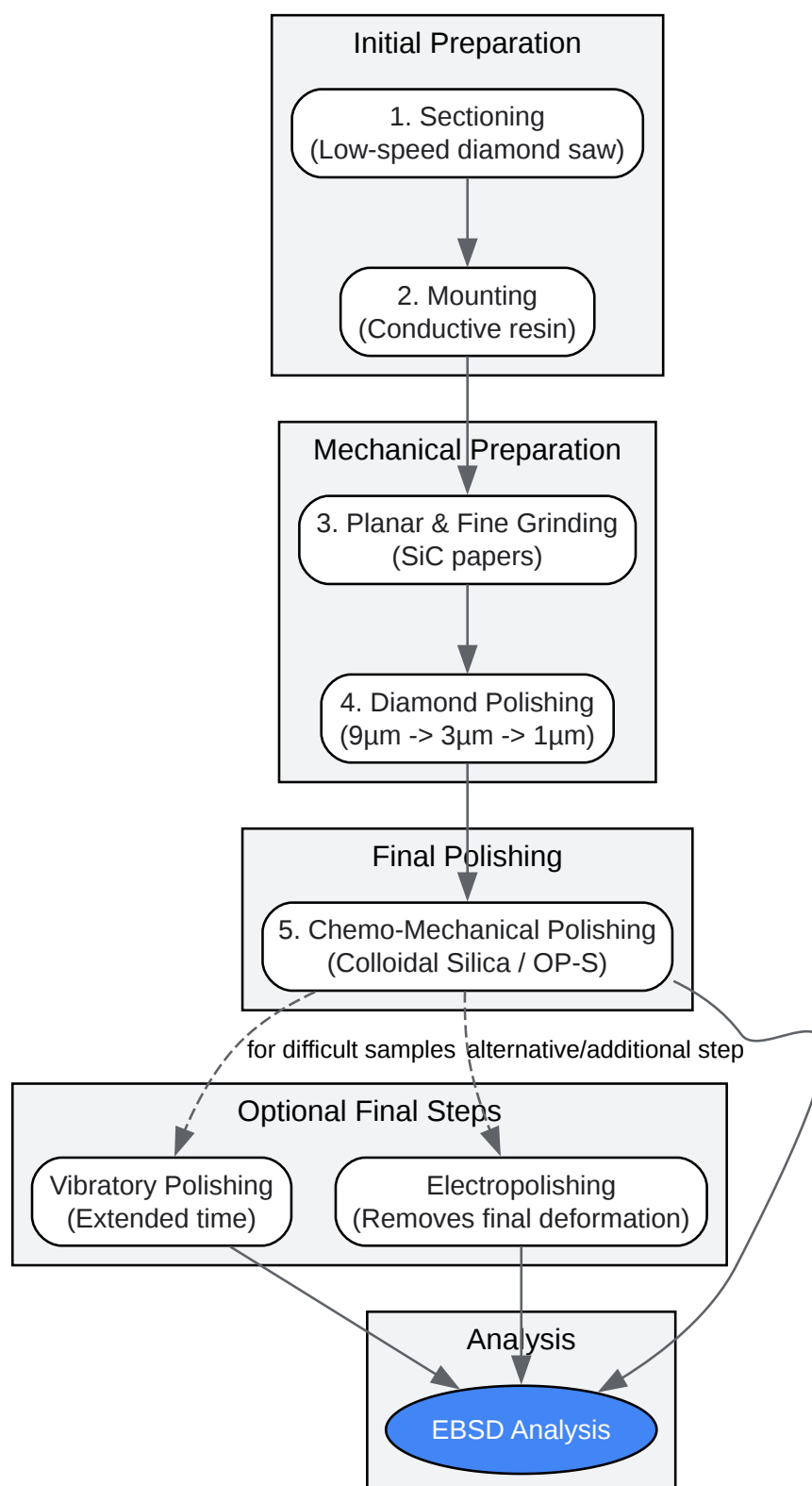
Inconel 738 (IN738) is a precipitation-strengthened nickel-based superalloy widely used in the hot sections of gas turbines. Its complex microstructure, consisting of a gamma (γ) matrix, gamma prime (γ') precipitates, and various carbides, makes it a challenging material to prepare for microstructural analysis. EBSD is a powerful technique for characterizing the crystallographic orientation, grain size, and texture of IN738. However, the quality of EBSD data is highly dependent on the sample surface condition.^[2] Any residual damage,

deformation, or surface contamination from the preparation process can significantly degrade or completely suppress the EBSD patterns.[\[1\]](#)

The protocol described herein is designed to produce a flat, scratch-free, and minimally deformed surface suitable for high-quality EBSD analysis.

Experimental Workflow

The overall workflow for preparing IN738 samples for EBSD analysis is depicted below. The process begins with careful sectioning and mounting, followed by a multi-step grinding and polishing procedure to systematically remove material and reduce surface damage.



[Click to download full resolution via product page](#)

Caption: Workflow for IN738 EBSD Sample Preparation.

Detailed Protocols

Sectioning and Mounting

- **Sectioning:** Extract a representative sample from the bulk material using a low-speed diamond saw with ample coolant. Abrasive cutting methods should be avoided as they can introduce significant heat and deformation deep into the material.[\[1\]](#)
- **Mounting:** Mount the sectioned sample in a conductive resin (e.g., copper-filled or phenolic conductive resin). This is crucial for preventing charging effects in the Scanning Electron Microscope (SEM) during EBSD analysis. Ensure the sample is mounted securely and the surface of interest is perpendicular to the mounting press ram.

Grinding and Polishing

The following tables provide a detailed, multi-step procedure for mechanical grinding and polishing. It is essential to clean the sample and holder thoroughly between each step to prevent contamination from coarser abrasive particles. After each grinding stage, inspect the surface with a light microscope to ensure all damage from the previous step has been removed.

Table 1: Grinding Parameters

Step	Abrasive Surface	Abrasive Size (grit)	Lubricant	Force (per sample)	Time (min)	Notes
Planar Grinding	SiC Paper	240 - 320	Water	20-25 N	Until planar	Remove cutting damage and ensure all samples in the holder are co-planar.
Fine Grinding 1	SiC Paper	500 - 800	Water	20-25 N	2	Remove scratches from the previous step.
Fine Grinding 2	SiC Paper	1200	Water	20-25 N	2	Ensure uniform fine scratches across the surface.

Table 2: Diamond Polishing Parameters

Step	Polishing Cloth	Abrasive	Lubricant	Force (per sample)	Time (min)	Notes
Rough Polishing	Hard, woven cloth	9 μ m diamond suspension	Diamond extender	20-25 N	5	Removes grinding damage. Hard cloths maintain flatness.
Intermediate Polishing	Low-nap synthetic cloth	3 μ m diamond suspension	Diamond extender	20-25 N	4	
Fine Polishing	Low-nap synthetic cloth	1 μ m diamond suspension	Diamond extender	15-20 N	3	This step may be optional for some superalloys but is recommended for achieving a high-quality finish.

Final Polishing

The final polishing step is critical for removing the last vestiges of surface deformation and creating a surface suitable for EBSD. Chemo-mechanical polishing using colloidal silica is the most common and effective method.

Table 3: Final Polishing Parameters

Step	Polishing Cloth	Abrasive	Force (per sample)	Time (min)	Notes
Chemo-Mechanical Polish	Medium-soft, low-nap cloth	0.05 μm Colloidal Silica (e.g., OP-S)	5-10 N	5 - 15	Time should be extended until a satisfactory surface is achieved. Flush the cloth with water during the final few seconds to clean the sample surface.

Advanced and Alternative Final Preparation Methods

For particularly challenging samples, or to further improve the surface quality, the following methods can be employed after the standard final polish.

Vibratory Polishing

Vibratory polishing is a gentle technique that can produce exceptionally flat and deformation-free surfaces. It is highly effective for soft or ductile materials and for EBSD applications.

- Apparatus: Vibratory Polisher (e.g., Buehler VibroMet™ 2)
- Abrasive: 0.05 μm Colloidal Silica
- Time: 30 minutes to several hours. A 30-minute polish is often sufficient to significantly improve pattern quality.

- Notes: This method is excellent for removing minor remaining deformation and achieving a stress-free surface without the use of hazardous electrolytes.

Electropolishing

Electropolishing can rapidly produce a damage-free surface by removing the deformed layer via electrochemical action. This method is suitable for conductive materials like IN738.

- Principle: The sample acts as the anode in an electrolytic cell, and material is uniformly removed from the surface.
- Electrolyte for Nickel Alloys: A common electrolyte for nickel alloys consists of perchloric acid and ethanol. For instance, a solution of 40% Perchloric acid and 60% Ethanol has been suggested for some steels, and similar compositions can be adapted for nickel alloys with careful parameter optimization. Another potential electrolyte for Ni-based alloys involves a mixture of phosphoric acid, sulfuric acid, and water.
- Typical Parameters:
 - Voltage: 12-35 V
 - Temperature: -40°C to 30°C
 - Time: 20-55 seconds
- Caution: Electropolishing solutions can be hazardous and must be handled with appropriate safety precautions. The process can also preferentially attack certain phases or grain boundaries if not properly controlled.

Broad Ion Beam (BIB) Milling

Broad ion beam milling is another effective technique for final surface preparation. It uses high-energy argon ions to sputter material from the sample surface, removing any remaining amorphous or damaged layers from mechanical polishing. This method can significantly enhance the quality of EBSD patterns.

Etching Considerations

For EBSD analysis, samples are typically examined in the as-polished condition. Etching can introduce surface topography that leads to shadowing effects, degrading the EBSD signal. If etching is necessary for other microstructural examinations, it should be done after EBSD analysis. If a light etch is required to reveal grain boundaries, it must be very brief, and the final polishing step should be repeated to minimize any resulting relief. Many common metallographic etchants are "contrast etches" that form oxide layers and are unsuitable for EBSD.

For IN738, if etching is required for post-EBSD analysis, Glyceregia (15 ml HCl, 10 ml glycerol, 5 ml HNO₃) has been shown to be effective.

Summary and Conclusion

The successful preparation of IN738 for EBSD analysis hinges on a meticulous, multi-step process aimed at eliminating surface and subsurface damage. The standard mechanical grinding and polishing protocol, culminating in a chemo-mechanical polish with colloidal silica, provides a reliable foundation. For optimal results, especially on deformed or difficult-to-prepare samples, incorporating a final vibratory polishing or electropolishing step is highly recommended. By following this detailed protocol, researchers can produce high-quality surfaces that will yield sharp, indexable Kikuchi patterns and enable accurate microstructural characterization of IN738.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cfamm.ucr.edu [cfamm.ucr.edu]
- 2. buehler.com [buehler.com]
- To cite this document: BenchChem. [Application Note and Protocol: Sample Preparation for EBSD Analysis of IN738]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1669350/docs#application-note-and-protocol-sample-preparation-for-ebsd-analysis-of-in738\]](https://www.benchchem.com/product/b1669350/docs#application-note-and-protocol-sample-preparation-for-ebsd-analysis-of-in738)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)